

Technical Support Center: Audio-Magnetotelluric (AMT) Surveys

Author: BenchChem Technical Support Team. Date: December 2025



This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common problems encountered during audio-magnetotelluric (AMT) surveys.

Frequently Asked Questions (FAQs)

Q1: What are the most common sources of noise in AMT surveys?

A1: AMT surveys are susceptible to several types of noise that can degrade data quality. These can be broadly categorized as:

- Cultural Noise: Electromagnetic fields generated by human-made sources such as power lines, pipelines, fences, and vehicles.[1][2]
- Instrumental Noise: Noise generated by the survey equipment itself, including sensors and data loggers.[1]
- Natural Signal Variability: The natural electromagnetic signals used in AMT can fluctuate in strength, with a notable minimum in the 1 to 10 Hertz range, often called the "dead-band".[1]
 [3]
- Geological Noise: Subsurface geological variations that are not the target of the survey can create complex electromagnetic responses that interfere with the desired signal.[4]

Q2: How can I identify the type of noise affecting my data?



A2: Different noise sources have distinct characteristics in the recorded time series and frequency domain. Power line noise, for instance, will appear as sharp, high-amplitude spikes at specific frequencies (e.g., 50 or 60 Hz and their harmonics).[5] Cultural noise from moving vehicles or infrastructure will be more intermittent.[2] Analyzing the spectral content of your data is a key step in diagnosing the noise source.

Q3: What is the "dead-band" in AMT, and how does it affect my survey?

A3: The "dead-band" refers to a range of frequencies, typically between 1 and 10 Hz, where the strength of natural electromagnetic waves is at a minimum.[1][3] This can result in a poor signal-to-noise ratio in this frequency range, potentially limiting the depth of investigation for certain targets.[3]


Q4: Can weather conditions impact my AMT survey?

A4: Yes, weather can influence AMT data quality. Wind can cause vibrations in the magnetic sensors and cables, introducing noise.[1] Lightning activity, while a source of the natural signal, can also create high-amplitude, transient noise if storms are nearby.[2]

Troubleshooting Guides Problem 1: Poor Data Quality - General Troubleshooting

If you are experiencing overall poor data quality, follow this general workflow to diagnose and address the issue.





Click to download full resolution via product page

General troubleshooting workflow for poor AMT data quality.



Problem 2: Power Line Noise Contamination

Power line noise is a common issue that manifests as high-amplitude signals at 50 or 60 Hz and their harmonics.

Symptoms:

- Sharp, periodic spikes in the time-series data.
- Distinct peaks at 50/60 Hz and multiples thereof in the frequency spectrum.

Troubleshooting Steps:

- Site Selection: The most effective mitigation is to locate survey sites as far away from power lines as possible.[2]
- Remote Reference: Employ a remote reference station to record the magnetic fields at a location far from the noise source but within the same natural signal field. The noise, being local, will not be correlated between the two sites and can be removed during processing.
- Notch Filtering: Apply a digital notch filter during data processing to remove the specific power line frequencies.[6] Be cautious, as this can also remove natural signal at those frequencies.
- Increase Stacking Time: Longer recording times may help to improve the signal-to-noise ratio, assuming the power line noise is relatively stable.[2]

Problem 3: Poor Electrode Contact

Poor contact between the electrodes and the ground can lead to noisy or saturated electric field data.

Symptoms:

- High contact resistance readings.
- Spiky or clipped electric field time-series data.



Unstable or drifting DC offset.[2]

Troubleshooting Steps:

- Improve Grounding:
 - Dig deeper holes for the electrodes to reach more conductive soil.
 - Saturate the ground around the electrodes with a saltwater solution to decrease contact resistance.[7]
 - Use a conductive mud, such as a mix of bentonite or even cat litter with saltwater, to backfill the electrode holes.[7]
- Check Equipment:
 - Ensure electrode cables are not damaged.
 - Verify that the non-polarizing electrodes are functioning correctly and have not dried out.

Data Presentation

The following table summarizes common noise sources in AMT surveys and their typical frequency ranges.



Noise Source	Typical Frequency Range	Characteristics	Mitigation Techniques
Power Lines	50/60 Hz and harmonics	Monochromatic, high amplitude	Site selection, remote reference, notch filtering
Pipelines/Fences	Broad-band	Can act as antennas, re-radiating EM fields	Site selection, careful orientation of sensors
Vehicles	Intermittent, broad- band	Transient spikes in data	Data editing, robust processing
Wind Noise	0.1 - 10 Hz	Low-frequency vibrations on magnetic sensors	Burying and shielding sensors, wind baffles
Instrumental	Varies by instrument	Can be broad-band or specific frequencies	Regular equipment checks, proper warm- up

Experimental Protocols Protocol: Setting up a Remote Reference Station

The remote reference technique is a powerful method for reducing the effects of local, uncorrelated noise.


Objective: To simultaneously record the magnetic fields at the survey site and a remote, lownoise location to enable noise cancellation during processing.

Methodology:

- Site Selection: Choose a remote location that is at least 5-10 km away from the primary survey area and free from cultural noise sources. The geology at the remote site should not be anomalously conductive.
- Instrumentation: A second, synchronized AMT system is required for the remote station. This system will record the horizontal magnetic fields (Hx and Hy).



- Synchronization: It is critical that the data acquisition at both the primary and remote sites is precisely time-synchronized, typically using GPS clocks.
- Data Acquisition: Record the magnetic field data at both locations simultaneously for the same duration as the main survey.
- Data Processing: During processing, the cross-power spectra between the electric fields at
 the primary site and the magnetic fields at the remote site are used to calculate the
 impedance tensor. This process effectively cancels out the uncorrelated noise present at the
 primary site.



Click to download full resolution via product page

Diagram of the remote reference technique in AMT surveys.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. HYDROGEOLOGY AND GEOLOGY WEBSITE Audio-Magnetotelluric Surveying (NT) [dunnhydrogeo.com]
- 2. google.com [google.com]
- 3. researchgate.net [researchgate.net]
- 4. sibran.ru [sibran.ru]
- 5. earthdoc.org [earthdoc.org]
- 6. processing-of-noise-contaminated-magnetotelluric-data-using-digital-filters-based-on-matlab Ask this paper | Bohrium [bohrium.com]
- 7. youtube.com [youtube.com]
- To cite this document: BenchChem. [Technical Support Center: Audio-Magnetotelluric (AMT) Surveys]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051145#common-problems-in-audio-magnetotelluric-surveys]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com